

Unveiling Ustusol C: A Technical Guide to its Discovery and Isolation

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Compound of Interest

Compound Name: *Ustusol C*

Cat. No.: *B593548*

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides an in-depth technical overview of the discovery and isolation of **Ustusol C**, a drimane sesquiterpenoid. The compound was first reported from the marine-derived fungus *Aspergillus ustus* 094102, an organism demonstrating a rich chemical diversity. This guide details the experimental protocols for the cultivation of the source organism, extraction of metabolites, and the chromatographic purification of **Ustusol C**. Furthermore, it presents a comprehensive summary of its physicochemical and spectroscopic data, and discusses the cytotoxic activities of related compounds, providing a basis for future research and development.

Discovery of Ustusol C

Ustusol C was discovered during a chemical investigation of the secondary metabolites produced by the fungus *Aspergillus ustus* 094102. This fungal strain was isolated from the rhizosphere soil of the mangrove plant *Bruguiera gymnorrhiza*, collected in Hainan, China. The study, which led to the characterization of a series of drimane sesquiterpenoids, identified Ustusols A, B, and C as novel natural products.

Experimental Protocols

The following sections detail the methodologies employed in the fermentation of *Aspergillus ustus* 094102, and the subsequent extraction and isolation of **Ustusol C**.

Fungal Fermentation

The production of **Ustusol C** was achieved through large-scale liquid fermentation of *Aspergillus ustus* 094102.

- Culture Medium: The fungus was cultivated in a potato dextrose broth (PDB) medium.
- Inoculation and Incubation: The fermentation was initiated by inoculating the PDB medium with the fungal strain. The cultures were then incubated at room temperature under static conditions for a period of four weeks.

Extraction and Isolation

Following the incubation period, the fungal culture was harvested, and the metabolites were extracted and purified to yield **Ustusol C**.

- Initial Extraction: The whole fermentation broth was extracted three times with ethyl acetate (EtOAc). The resulting organic extracts were combined and concentrated under reduced pressure to yield a crude extract.
- Chromatographic Separation: The crude extract was subjected to a multi-step chromatographic purification process:
 - Silica Gel Column Chromatography: The crude extract was first fractionated by silica gel column chromatography using a step gradient of petroleum ether and ethyl acetate.
 - Sephadex LH-20 Column Chromatography: Fractions containing the compounds of interest were further purified by size-exclusion chromatography on a Sephadex LH-20 column, eluting with a mixture of chloroform and methanol (1:1).
 - Preparative High-Performance Liquid Chromatography (HPLC): The final purification of **Ustusol C** was achieved by preparative HPLC on a reversed-phase C18 column, using a methanol-water gradient as the mobile phase.

Quantitative Data

The physicochemical and spectroscopic data for **Ustusol C** are summarized in the tables below.

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₆ H ₂₈ O ₄
Molecular Weight	284.39 g/mol
Appearance	Colorless oil
Optical Rotation	[α] ²⁵ _D +23.5 (c 0.1, MeOH)

Spectroscopic Data

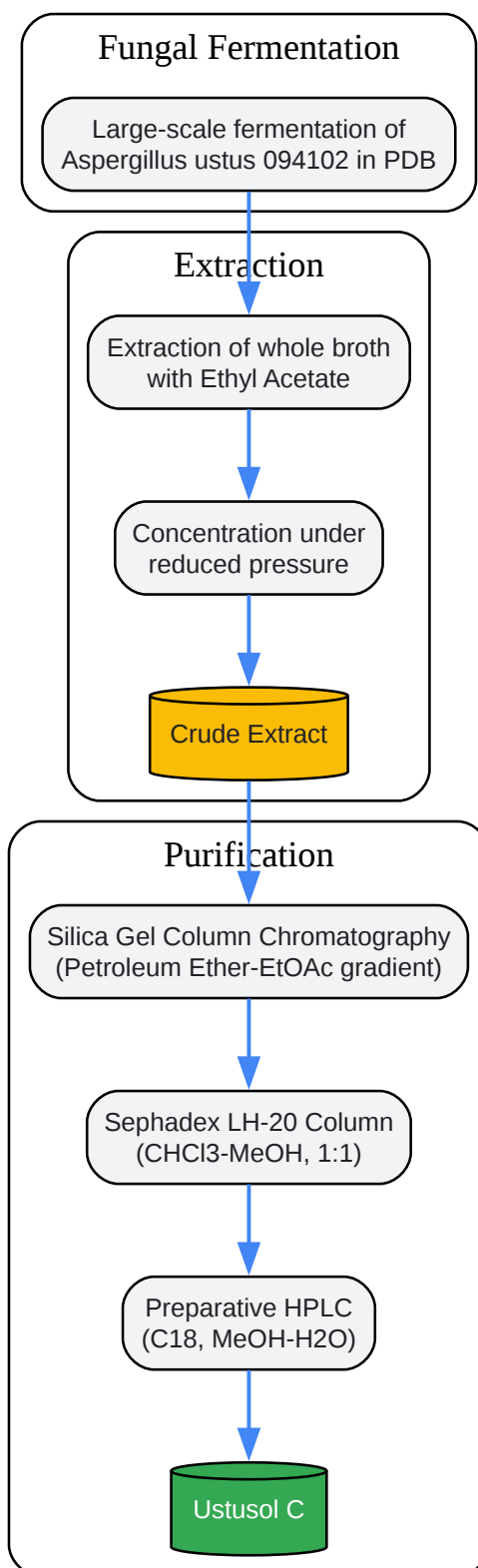
The structure of **Ustusol C** was elucidated using a combination of Mass Spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy.

Table 2: ¹H and ¹³C NMR Data for **Ustusol C** (in CDCl₃)

Position	δC (ppm)	δH (ppm, J in Hz)
1	39.4 (t)	1.40 (m), 1.65 (m)
2	18.3 (t)	1.55 (m)
3	42.1 (s)	
4	33.4 (s)	
5	55.9 (d)	
6	75.1 (d)	3.60 (br s)
7	125.9 (d)	5.85 (s)
8	139.8 (s)	2.10 (m)
9	50.1 (d)	
10	37.9 (s)	
11	68.1 (t)	3.40 (d, 11.0), 3.65 (d, 11.0)
12	65.2 (t)	3.55 (s)
13	21.6 (q)	0.90 (s)
14	33.2 (q)	1.05 (s)
15	14.7 (q)	0.85 (s)
6-OMe	56.4 (q)	3.35 (s)

Visualizations

The following diagrams illustrate the experimental workflow for the isolation of **Ustusol C**.



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Figure 1. Experimental workflow for the isolation of **Ustusol C**.

Biological Activity and Future Perspectives

While specific biological activities for **Ustusol C** were not detailed in the initial discovery paper, related drimane sesquiterpenoids isolated from *Aspergillus ustus* have demonstrated cytotoxic effects against various cancer cell lines. For instance, ustusolates C and E exhibited moderate cytotoxicity against A549 (human lung carcinoma) and HL-60 (human promyelocytic leukemia) cells. This suggests that **Ustusol C** and its analogs represent a promising class of compounds for further investigation in cancer research.

The detailed methodologies and data presented in this guide provide a solid foundation for researchers to reproduce the isolation of **Ustusol C** for further biological evaluation. Future studies should focus on elucidating its mechanism of action and exploring its potential therapeutic applications. The signaling pathways affected by this class of compounds remain largely unknown, presenting an open avenue for investigation in cellular and molecular biology.

As no specific signaling pathways for **Ustusol C** have been reported, a diagram for this is not included. Further research is required to identify its molecular targets and downstream effects.

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